

Technical Support Center: A Guide to N-Nitrosomorpholine (NMOR) Solubility

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Compound of Interest

Compound Name: *N-Nitrosomorpholine*

CAS No.: 59-89-2

Cat. No.: B121250

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Introduction: This guide serves as a specialized technical resource for researchers, scientists, and drug development professionals working with **N-Nitrosomorpholine** (NMOR). Solubility issues can be a significant bottleneck in experimental workflows, leading to inaccurate concentrations, failed reactions, and unreliable toxicological data. As a Senior Application Scientist, my objective is to provide not just protocols, but the underlying scientific rationale to empower you to troubleshoot solubility challenges effectively.

CRITICAL SAFETY PRECAUTION: **N-Nitrosomorpholine** (NMOR) is classified as a probable human carcinogen and mutagen.[1][2][3] All handling of this compound, whether in solid or solution form, must be performed in a designated chemical fume hood with appropriate personal protective equipment (PPE), including gloves, a lab coat, and eye protection.[4][5] Consult your institution's safety guidelines and the substance's Safety Data Sheet (SDS) before beginning any work.[4][6][7]

Part 1: Fundamental Physicochemical Properties of NMOR

A foundational understanding of NMOR's properties is crucial for predicting its behavior in different solvents. At room temperature, NMOR can exist as either a yellow crystalline solid or a golden liquid, as its melting point is very close to ambient temperatures.[1][2][8][9] This dual-state nature can impact weighing and dissolution, and it is a critical first observation in any troubleshooting scenario.

Property	Value	Source(s)
Molecular Formula	C ₄ H ₈ N ₂ O ₂	[2][9]
Molecular Weight	116.12 g/mol	[1][4]
Appearance	Yellow crystals or golden liquid	[2][3][8]
Melting Point	29 °C (84 °F)	[1][3][7]
Boiling Point	224-225 °C (435-437 °F)	[7][9]
Stability	Stable under recommended storage. Light-sensitive.	[2][9][10]
Incompatibilities	Strong oxidizing agents.	[2][4][5][6]

Part 2: NMOR Solubility Reference Data

The choice of solvent is the single most important factor in preparing a stable and accurate NMOR solution. The following table summarizes solubility data from authoritative sources.

Solvent	Solubility	Comments & Best Practices	Source(s)
Water	Miscible / ≥ 100 mg/mL	NMOR is highly soluble in water, making it an excellent choice for many applications. Ensure pH is neutral as stability can be affected by acidic or basic conditions.	[1][2][3][9][11]
Dimethyl Sulfoxide (DMSO)	≥ 100 mg/mL	Excellent solvent for high-concentration stock solutions. Use fresh, anhydrous DMSO as hygroscopic (water-absorbed) DMSO can affect the solubility of some compounds.[12]	[2][10][12][13][14]
Methanol	Slightly soluble	Suitable for preparing low-concentration analytical standards (e.g., $\mu\text{g/mL}$ to low mg/mL range). Not recommended for high-concentration stocks.	[13][14]
Ethanol	Soluble	General solubility is noted, but it can be temperature-dependent. May be used for intermediate concentrations.	[15][16]

Dichloromethane (DCM)	Soluble	Often used as a solvent for analytical reference standards. Ensure proper storage to prevent evaporation. [17]
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Part 3: Frequently Asked Questions (FAQs)

Q: What are the correct storage conditions for NMOR and its prepared solutions? A: Both the neat compound and its solutions should be stored refrigerated at 2-8°C.[2][9] Crucially, they must be protected from light to prevent photodegradation.[2][10][13][18] Containers should be tightly sealed to prevent solvent evaporation or, in the case of DMSO, absorption of atmospheric moisture.

Q: My NMOR arrived as an oily liquid instead of a solid. Is it still usable? A: Yes. NMOR has a low melting point of 29°C (84°F).[1][7] Depending on the ambient temperature during shipping or in your lab, it is common to find it in a liquid or semi-liquid state. This does not indicate degradation. You can cool the vial below its melting point to handle it as a solid if necessary.

Q: How stable is NMOR in an aqueous solution? A: While NMOR is highly soluble in water, the long-term stability of the solution depends on the storage conditions. It is known to be light-sensitive, and stability can be compromised under strongly acidic or basic conditions.[19] For best results, prepare fresh aqueous solutions or conduct stability studies for your specific buffer system and storage duration.

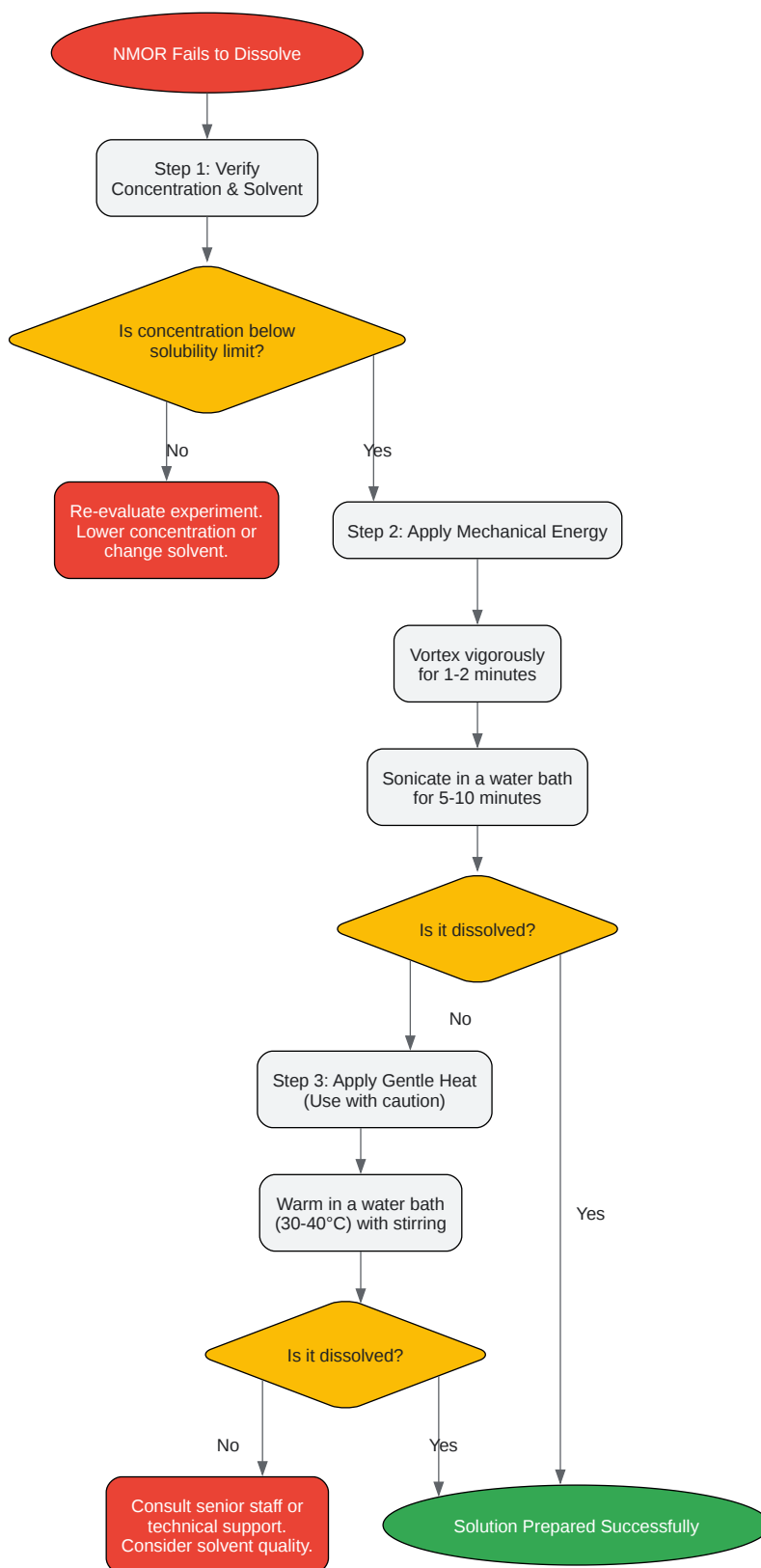
Part 4: Troubleshooting Guide for NMOR Dissolution

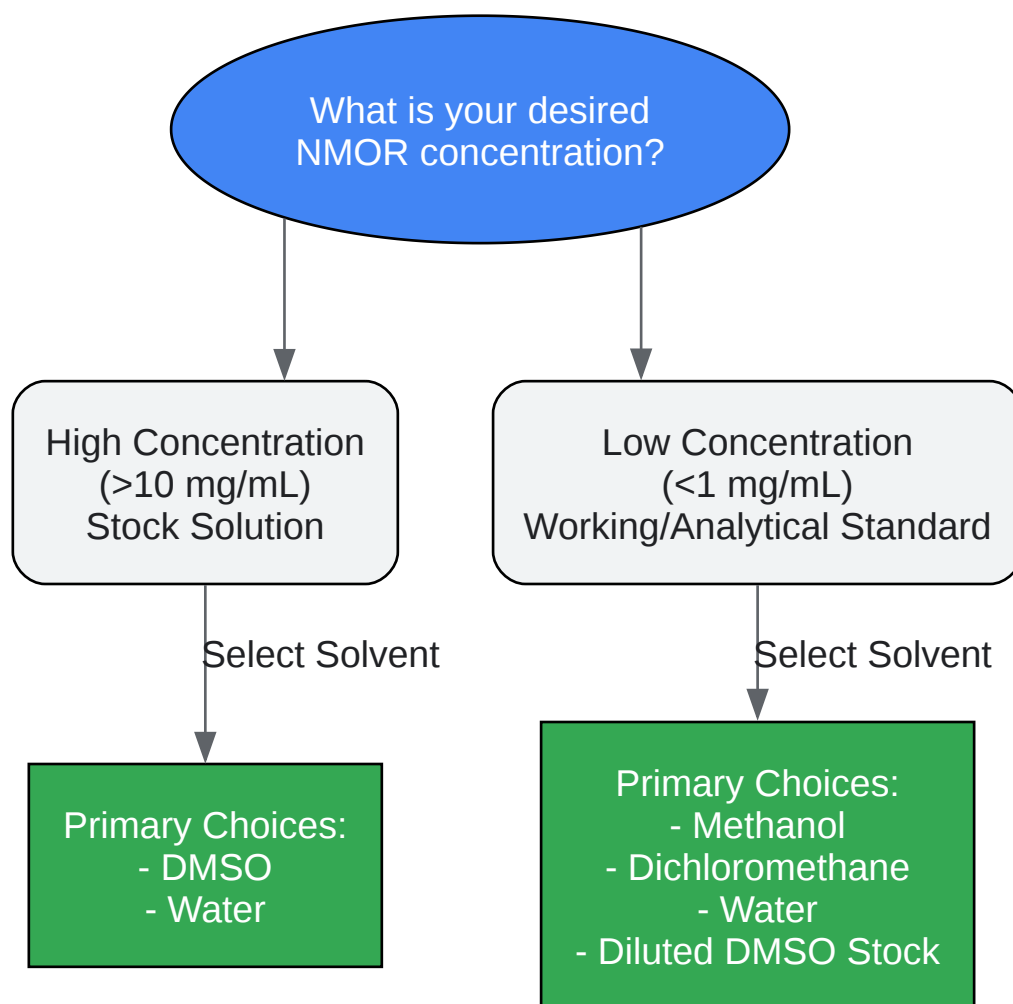
This section addresses specific problems you may encounter during solution preparation.

Q1: I'm struggling to dissolve solid NMOR in my solvent. What steps can I take?

A1: This is a common issue that can often be resolved with a systematic approach. The primary cause is often insufficient mechanical energy to break up the solid particles and overcome the activation energy of dissolution.

Troubleshooting Workflow for Dissolution Failure:





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Caption: Decision tree for selecting an appropriate solvent based on target concentration.

Part 5: Experimental Protocols

These protocols represent self-validating systems. A successful outcome is a visually clear, particulate-free solution.

Protocol 1: Preparation of a 100 mg/mL High-Concentration Stock in DMSO

- Pre-dissolution: Allow the NMOR vial to equilibrate to room temperature inside a chemical fume hood.
- Weighing: Tare a sterile, amber glass vial on an analytical balance. Carefully transfer the desired mass of NMOR (e.g., 100 mg) into the vial. Record the exact mass.

- **Solvent Addition:** Based on the recorded mass, calculate the required volume of fresh, anhydrous DMSO to achieve 100 mg/mL. For 100 mg of NMOR, add exactly 1.0 mL of DMSO.
- **Dissolution:** Cap the vial tightly. Vortex vigorously for 1-2 minutes.
- **Verification & Sonication:** Visually inspect the solution against a light source. If any solid particles remain, place the vial in a room temperature ultrasonic water bath and sonicate for 5-10 minute intervals until the solution is completely clear.
- **Storage:** Once fully dissolved, parafilm the cap, label appropriately, and store at 2-8°C, protected from light.

Protocol 2: Preparation of a 100 µg/mL Aqueous Working Solution

- **Stock Solution:** Use a calibrated pipette to transfer a small volume (e.g., 10 µL) of the 100 mg/mL DMSO stock solution into a larger volumetric flask (e.g., 10 mL).
- **First Dilution:** Dilute the 10 µL of stock with your aqueous buffer or water to the 10 mL mark. This creates an intermediate solution of 100 µg/mL. Cap and invert the flask 10-15 times to ensure homogeneity.
- **Final Dilution (if needed):** This 100 µg/mL solution can be used directly or serially diluted to achieve lower concentrations for your experiments.
- **Storage:** Use aqueous solutions as fresh as possible. If storage is necessary, place in a tightly sealed vial at 2-8°C, protected from light, but be aware that stability is not guaranteed over long periods.

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